

Crystal Structure of Pyrazole-Morpholine Derivatives: A Technical Guide

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Compound of Interest

Compound Name: 4-(1H-Pyrazol-3-yl)morpholine

CAS No.: 474656-47-8

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Introduction: The Pharmacophore Interface

The fusion of pyrazole and morpholine moieties represents a privileged structural motif in modern medicinal chemistry, particularly in the development of kinase inhibitors (e.g., VEGFR-2, Aurora kinases) and antimicrobial agents.

- **The Pyrazole Core:** Acts as a rigid, planar scaffold capable of dual hydrogen bonding (donor via -NH, acceptor via =N-). It mimics the adenine ring of ATP, making it critical for hinge-region binding in kinase active sites.
- **The Morpholine Appendage:** Unlike the planar pyrazole, the morpholine ring adopts a chair conformation. This introduces essential 3D-dimensionality (escape from flatland), improves aqueous solubility, and reduces metabolic clearance compared to planar aromatic equivalents.

This guide details the structural characterization of these derivatives, moving from synthesis to crystallographic analysis and Structure-Activity Relationship (SAR) implications.

Synthesis & Crystallization Protocols

High-quality single crystals are the prerequisite for determining the precise conformational interface between the planar pyrazole and the aliphatic morpholine.

Synthetic Pathway

The most robust route involves the cyclization of chalcones followed by nucleophilic substitution or metal-catalyzed coupling to introduce the morpholine ring.

Protocol 1: One-Pot Cyclocondensation

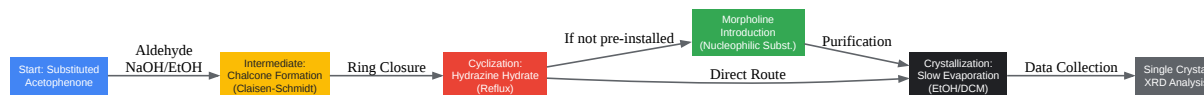
- Reactants: Substituted acetophenone + Morpholino-benzaldehyde.
- Intermediate: Formation of the chalcone (α,β -unsaturated ketone) via Claisen-Schmidt condensation (NaOH/EtOH).
- Cyclization: Reflux chalcone with hydrazine hydrate () in glacial acetic acid or ethanol.
- Purification: Recrystallization from Ethanol/DMF mixtures.

Crystallization Methodology

To resolve the pyrazole-morpholine interface, slow evaporation is preferred over vapor diffusion to minimize disorder in the morpholine ring.

- Solvent System: Ethanol:Dichloromethane (3:1 v/v).
- Condition: Dissolve 20 mg of derivative in 5 mL solvent. Filter through a 0.45 μ m PTFE syringe filter into a narrow-neck vial. Cover with parafilm containing 3-5 pinholes.
- Timeline: Allow to stand at 298 K for 5–7 days.
- Validation: Check crystals under polarized light for extinction (singularity) before mounting.

Workflow Visualization



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Figure 1: Step-by-step synthesis and crystallization workflow for pyrazole-morpholine derivatives.

Structural Analysis: The Core Technicalities

This section analyzes the crystallographic metrics defining the bioactivity of these molecules.

Molecular Conformation

The biological efficacy of pyrazole-morpholine derivatives hinges on the torsion angle between the rings.

- **Pyrazole Planarity:** The pyrazole ring () typically exhibits an RMS deviation of $<0.02 \text{ \AA}$, confirming strict planarity.
- **Morpholine Geometry:** The morpholine ring invariably adopts a chair conformation.
 - **Critical Metric:** The angle between the mean plane of the pyrazole and the mean plane of the morpholine nitrogen's lone pair vector often dictates solubility and binding pocket fit.
 - **Observation:** In many kinase inhibitors, the morpholine ring is twisted relative to the pyrazole (dihedral angle $40\text{-}60^\circ$) to minimize steric clash with the hinge region residues.

Supramolecular Architecture (Hirshfeld Surface Analysis)

Crystal packing is rarely driven by a single force. It is a competition between strong H-bonds and weak dispersion forces.

Table 1: Common Intermolecular Interactions in Pyrazole-Morpholine Crystals

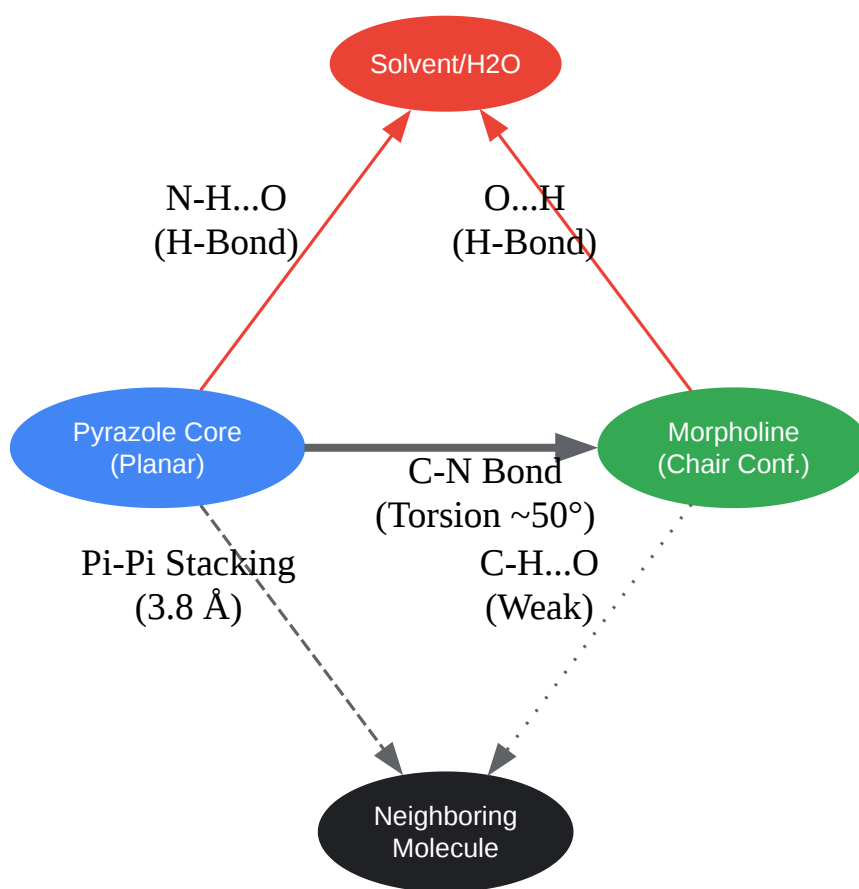
Interaction Type	Geometry (Å)	Structural Role	Frequency
N-H...O		Primary anchor; links Pyrazole NH to Morpholine O	High
C-H...O		Stabilizes the chair conformation in the lattice	Medium
- Stacking		Centroid-to-centroid stacking of pyrazole rings	Variable (Substituent dependent)
C-H...		Edge-to-face interaction between Morpholine CH and Pyrazole	High

Hirshfeld Surface Analysis: To validate these interactions,

surfaces are generated.[\[1\]](#)

- Red Spots: Indicate strong hydrogen bonds (shorter than van der Waals radii), typically found at the Pyrazole NH and Morpholine Oxygen.
- White Regions: Represent H...H contacts, often accounting for >40% of the total surface area, driving the hydrophobic collapse in the binding pocket.

Interaction Network Diagram



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Figure 2: Supramolecular interaction network showing critical stabilizing forces in the crystal lattice.

Structure-Activity Relationship (SAR)

Implications[2]

The crystal structure directly informs drug design. The static crystal snapshot reveals the "bioactive conformation" required for receptor binding.

- Kinase Hinge Binding: The pyrazole nitrogen atoms () are spatially positioned to form a bidentate H-bond with the kinase hinge region (e.g., residues Glu/Ala in VEGFR-2).
 - Evidence: Docking studies referenced in recent literature (e.g., PDB ID: 4ASD) show that the pyrazole ring mimics the adenine of ATP [1].

- Solubility Vector: The morpholine oxygen acts as a hydrogen bond acceptor exposed to the solvent channel.
 - Crystal Insight: If the crystal structure shows the morpholine oxygen involved in intermolecular H-bonding, it suggests this site is available for solvation, correlating with improved pharmacokinetic profiles [2].
- Metabolic Stability: The chair conformation of morpholine observed in the crystal structure hinders cytochrome P450 oxidation compared to planar rings like pyridine.

Case Study: Pyrazole-Coumarin-Morpholine Hybrids

A specific class of derivatives fusing coumarin, pyrazole, and morpholine has shown potent antimicrobial activity.

- Crystal System: Triclinic, Space Group

.[\[2\]](#)[\[3\]](#)

- Key Feature: The morpholine ring is attached to the pyrazole via a methylene linker or directly.
- Packing: The structure is stabilized by a network of interactions forming graph-set motifs.
- Significance: The disruption of planarity by the morpholine ring prevents excessive -stacking, which enhances solubility without compromising the binding affinity of the pyrazole core [\[3\]](#).

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